

Physical and chemical properties of 4-Acetylresorcinol

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Compound of Interest

Compound Name: 2',4'-Dihydroxyacetophenone

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An In-depth Technical Guide to 4-Acetylresorcinol: Properties, Synthesis, and Characterization

Abstract

4-Acetylresorcinol, also known as resacetophenone or **2',4'-dihydroxyacetophenone**, is a key phenolic intermediate with significant applications in the pharmaceutical industry.[1][2] This technical guide provides a comprehensive overview of its physical and chemical properties, detailed experimental protocols for its synthesis and characterization, and relevant safety information. The data is presented to support researchers, scientists, and professionals in drug development and organic synthesis.

Chemical Identity and Structure

4-Acetylresorcinol is a dihydroxyacetophenone characterized by an acetyl group substituted onto a resorcinol (1,3-dihydroxybenzene) ring.[3]

- IUPAC Name: 1-(2,4-dihydroxyphenyl)ethanone[3]
- Synonyms: **2',4'-Dihydroxyacetophenone**, Resacetophenone, 4-Acetyl-1,3-benzenediol[3][4][5]
- CAS Number: 89-84-9[1][4][6]
- Molecular Formula: C₈H₈O₃[1][3][4][6][7]

- Molecular Weight: 152.15 g/mol [\[1\]](#)[\[3\]](#)[\[4\]](#)

- Chemical Structure:

CC(=O)C1=CC=C(O)C=C1

OH

Physical and Chemical Properties

The properties of 4-Acetylresorcinol are summarized in the table below. It typically appears as off-white to yellow or pink needle-like crystals or powder.[\[1\]](#)[\[2\]](#)[\[4\]](#) It is sensitive to moisture and should be stored in an inert atmosphere at room temperature.[\[1\]](#)[\[2\]](#)

Property	Value	Source
Appearance	Needle-like or leaf-like crystals; Off-white to pink to brown powder.	[1][2][4]
Melting Point	143-147 °C	[1][2][3]
Boiling Point	319 °C (est.); 234.6 °C (rough est.)	[1][4]
Density	1.18 g/cm ³ at 25 °C	[1][2][4]
Solubility	Gradually decomposes in water. Soluble in hot alcohol, pyridine, and glacial acetic acid. Almost insoluble in ether, benzene, and chloroform.	[1][2]
pKa	7.96 ± 0.18 (Predicted)	[1][2]
Flash Point	185 °C / >230 °F TCC	[1][2][4]
Vapor Pressure	9.01E-06 mmHg at 25 °C	[1][2]
Refractive Index	1.4945 (estimate)	[1][2]
pH	5 (1 g/L aqueous solution at 20 °C)	[1][2]

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and purity assessment of 4-Acetylresorcinol.

- Infrared (IR) Spectroscopy: The IR spectrum exhibits characteristic peaks corresponding to its functional groups. Key absorptions include a broad peak for the hydroxyl (-OH) groups and a sharp, strong peak for the carbonyl (C=O) group of the ketone.[3][8]
- Nuclear Magnetic Resonance (NMR) Spectroscopy:

- ^1H NMR: The proton NMR spectrum provides information on the chemical environment of the hydrogen atoms. Signals corresponding to the aromatic protons, the hydroxyl protons, and the methyl protons of the acetyl group are typically observed.[3]
- ^{13}C NMR: The carbon NMR spectrum shows distinct signals for the carbonyl carbon, the aromatic carbons (including those bonded to hydroxyl groups), and the methyl carbon.
- UV-Vis Spectroscopy: In UV-Vis spectroscopy, 4-Acetylresorcinol shows absorption maxima that are characteristic of its phenolic structure.[3]
- Mass Spectrometry: Mass spectrometry can be used to confirm the molecular weight of 152.15 g/mol .[3]

Experimental Protocols

Synthesis of 4-Acetylresorcinol (Hoesch Reaction)

A common method for synthesizing 4-Acetylresorcinol is the Hoesch reaction, which involves the acylation of resorcinol. Historically, methods using zinc chloride and acetic acid have been employed.[9]

Objective: To synthesize 4-Acetylresorcinol from resorcinol and acetic acid.

Materials:

- Resorcinol
- Glacial Acetic Acid
- Zinc Chloride (fused)
- Hydrochloric Acid (concentrated and dilute)
- Ice
- Water
- Ethanol

Procedure:

- A mixture of resorcinol (1 mole), glacial acetic acid (1 mole), and fused zinc chloride (1 mole) is prepared in a flask equipped with a reflux condenser.
- The mixture is heated in an oil bath to 145-150 °C for approximately 20-30 minutes, during which the mixture becomes liquid and then solidifies.
- The flask is cooled, and 250 mL of water and 250 mL of concentrated hydrochloric acid are added.
- The mixture is heated to boiling until the solid mass dissolves into a dark red solution.
- The solution is cooled in an ice bath to precipitate the crude product.
- The precipitate is collected by filtration and washed thoroughly with dilute (1:3) hydrochloric acid to remove zinc salts. The dried crude product appears orange-red.[9]
- Purification: The crude product is purified by distillation under reduced pressure (boiling at 180–181 °C at 10 mm Hg).[9]
- Recrystallization: Further purification can be achieved by dissolving the distilled product in hot dilute (1:11) hydrochloric acid, filtering while hot, and cooling to 5 °C to yield pure, light-yellow crystals of 4-Acetylresorcinol.[9]



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Caption: Workflow for the synthesis and purification of 4-Acetylresorcinol.

Characterization Protocols

Melting Point Determination:

- A small amount of the dried, purified 4-Acetylresorcinol is packed into a capillary tube.
- The tube is placed in a calibrated melting point apparatus.
- The temperature is increased gradually, and the range from when the first drop of liquid appears to when the entire sample is molten is recorded as the melting point.

Solubility Test:

- Add a small, measured amount of 4-Acetylresorcinol (e.g., 10 mg) to a test tube containing a measured volume of solvent (e.g., 1 mL).
- Agitate the mixture at a constant temperature (e.g., 25 °C).
- Visually observe if the solid dissolves completely. If it dissolves, the substance is soluble. If not, it is classified as slightly soluble or insoluble.
- For quantitative analysis, continue adding solute until saturation is reached, then filter and determine the concentration of the dissolved solid in the filtrate.

Applications in Drug Development

4-Acetylresorcinol serves as a crucial starting material or intermediate in the synthesis of various pharmaceutical compounds.^{[1][2]} Its primary use is in the preparation of drugs for coronary heart disease, such as ethoxyflavone.^{[1][2]} It is also a precursor for the synthesis of 4-alkylresorcinols, which are compounds of interest in organic chemistry.^[10]

Safety and Handling

4-Acetylresorcinol is classified as an irritant.

- Hazard Statements: Causes skin irritation (H315), serious eye damage (H318), and may cause respiratory irritation (H335).^[4]
- Precautionary Measures:

- Handling: Use in a well-ventilated area. Avoid breathing dust. Avoid contact with skin and eyes. Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and protective clothing.[4][11]
- Storage: Store in a cool, dry, well-ventilated place in a tightly closed container.[4][11] Keep away from strong oxidizing agents, strong bases, and strong reducing agents.[11]
- First Aid:
 - Eye Contact: Immediately rinse with plenty of water for at least 15 minutes and seek medical attention.[4][11]
 - Skin Contact: Wash off immediately with soap and plenty of water. If irritation occurs, get medical advice.[4][11]
 - Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Seek medical attention if you feel unwell.[4][11]
 - Ingestion: Clean mouth with water and get medical attention.[11]

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